

Comparing the hydrolysis rates of BrONO₂ on ice, sulfuric acid, and aqueous aerosols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromine nitrate

Cat. No.: B14655920

[Get Quote](#)

A Comparative Analysis of Bromine Nitrate Hydrolysis Rates on Atmospheric Aerosols

A critical examination of the heterogeneous hydrolysis of **bromine nitrate** (BrONO₂) on ice, sulfuric acid, and aqueous aerosols reveals significant variations in reaction rates, underscoring the nuanced role of aerosol composition in atmospheric chemistry. This guide provides a comprehensive comparison of experimentally determined hydrolysis rates, detailed experimental protocols, and a visual representation of the common experimental workflow for researchers and scientists in atmospheric chemistry and drug development.

The hydrolysis of **bromine nitrate** is a key heterogeneous reaction in the atmosphere, influencing the partitioning of bromine species and contributing to ozone depletion cycles. The efficiency of this process is highly dependent on the nature of the aerosol surface upon which it occurs. This comparison synthesizes data from key laboratory studies to provide a clear overview of the hydrolysis rates on three common atmospheric aerosol types: ice, sulfuric acid, and aqueous aerosols.

Comparative Hydrolysis Rate Data

The following table summarizes the quantitative data for the uptake coefficient (γ), which represents the probability of a gas molecule reacting upon collision with the surface, for BrONO₂ hydrolysis on the different aerosol surfaces.

Surface Type	Uptake Coefficient (γ)	Temperature (K)	Experimental Conditions	Reference
Ice				
Bulk Ice	~ 0.3	180	Knudsen flow reactor, mass spectrometric detection.	Aguzzi and Rossi, 2002[1]
Sulfuric Acid Aerosol				
60-80 wt% H_2SO_4	0.4	228	Wetted-wall flow tube, chemical ionization mass spectrometry.	Hanson et al., 1996
Aqueous Aerosol				
Pure Water	0.024 ± 0.0008	272.5	Droplet train technique, mass spectrometer.	Deiber et al., 2004[2]
Pure Water	0.030 ± 0.0015	275.0	Droplet train technique, mass spectrometer.	Deiber et al., 2004[2]
Pure Water	0.036 ± 0.0016	277.5	Droplet train technique, mass spectrometer.	Deiber et al., 2004[2]
Pure Water	0.039	279.7	Droplet train technique, mass spectrometer.	Deiber et al., 2004[2]

Experimental Methodologies

The determination of hydrolysis rates relies on sophisticated laboratory techniques that simulate atmospheric conditions. The primary methods used in the cited studies are the Knudsen flow reactor, the wetted-wall flow tube, and the droplet train technique.

Hydrolysis on Ice Surfaces

The study by Aguzzi and Rossi employed a Knudsen flow reactor coupled with a mass spectrometer to investigate the uptake of BrONO_2 on various types of ice surfaces.

- **Reactor Setup:** A low-pressure flow reactor where gas-surface interactions are studied under molecular flow conditions.
- **Ice Sample Preparation:** Bulk ice was prepared by freezing deionized water directly in the sample holder.
- **Detection:** A mass spectrometer was used to monitor the concentration of BrONO_2 in the gas phase before and after interaction with the ice surface, allowing for the calculation of the uptake coefficient.
- **Temperature Control:** The experiments were conducted at a constant temperature of 180 K.

Hydrolysis on Sulfuric Acid Aerosols

Hanson and colleagues utilized a wetted-wall flow tube with chemical ionization mass spectrometry to measure the reaction probability of BrONO_2 on sulfuric acid solutions.

- **Flow Tube:** A cylindrical tube where the inner wall is coated with a flowing film of the liquid being studied (in this case, sulfuric acid).
- **Reactant Introduction:** A flow of BrONO_2 in a carrier gas is introduced into the flow tube.
- **Detection:** A chemical ionization mass spectrometer (CIMS) is used to selectively detect BrONO_2 and its reaction products. The decay of the BrONO_2 signal as a function of interaction time with the wetted wall is used to determine the uptake coefficient.
- **Experimental Parameters:** The study was performed at 228 K with sulfuric acid concentrations ranging from 60 to 80 wt%.

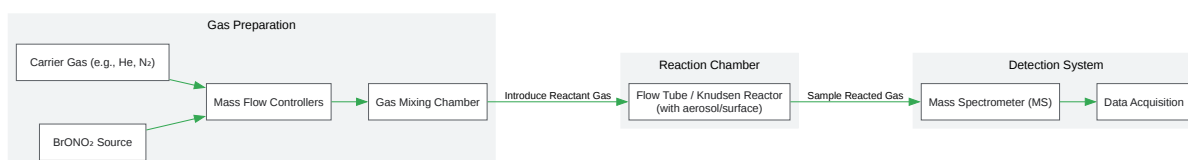
Hydrolysis on Aqueous Aerosols

The research by Deiber and coworkers on aqueous aerosols was conducted using a droplet train technique coupled to a mass spectrometer.^[2]

- **Droplet Generation:** A stream of monodispersed droplets is generated and introduced into a flow tube containing the gas of interest (BrONO_2).^[2]
- **Gas-Droplet Interaction:** The droplets travel through the flow tube, allowing for the uptake and reaction of BrONO_2 .
- **Analysis:** A mass spectrometer at the end of the flow tube measures the change in the gas-phase concentration of BrONO_2 , from which the uptake coefficient is calculated.^[2]
- **Temperature Variation:** The experiments were carried out over a temperature range of 272.5 K to 279.7 K.^[2]

Experimental Workflow Visualization

The following diagram illustrates a generalized experimental workflow for measuring the hydrolysis rate of a gas-phase species on an aerosol or surface.

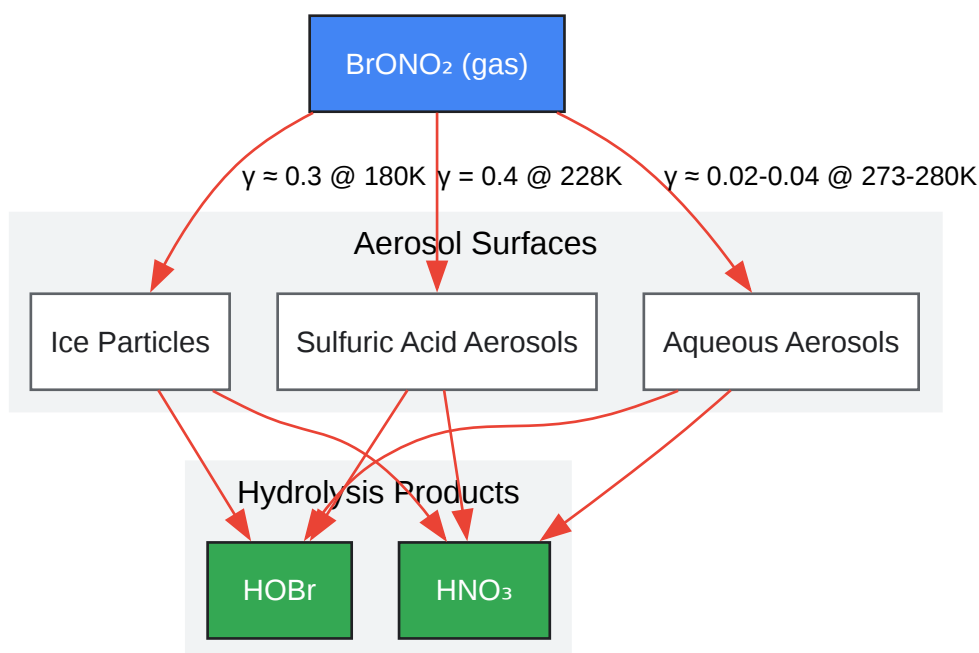


[Click to download full resolution via product page](#)

Caption: Generalized workflow for measuring gas-aerosol reaction rates.

Logical Relationship of Hydrolysis Pathways

The hydrolysis of BrONO_2 in the atmosphere is a competitive process, with the rate and dominant pathway influenced by the available aerosol surface.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. acp.copernicus.org [acp.copernicus.org]
- 2. acp.copernicus.org [acp.copernicus.org]
- To cite this document: BenchChem. [Comparing the hydrolysis rates of BrONO_2 on ice, sulfuric acid, and aqueous aerosols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14655920#comparing-the-hydrolysis-rates-of-brono2-on-ice-sulfuric-acid-and-aqueous-aerosols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com